

Preliminary Biological Screening of Saroaspidin A: A Review of Available Data

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Compound of Interest

Compound Name: Saroaspidin A

Cat. No.: B1680776

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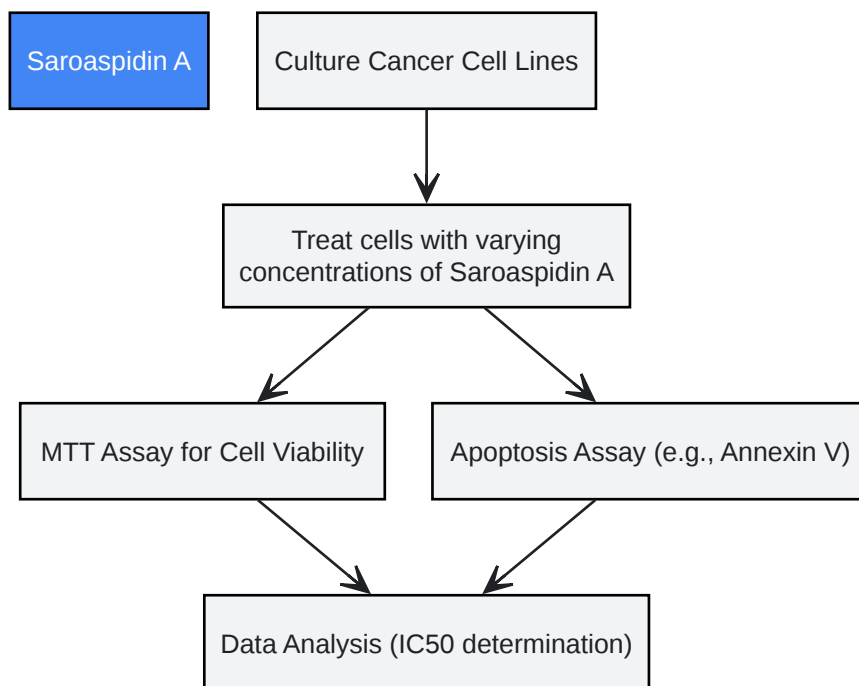
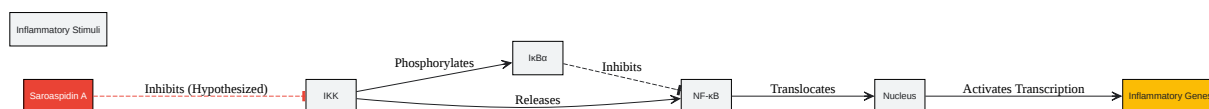
Introduction

Saroaspidin A is a natural phloroglucinol derivative that has been identified and isolated from plants of the Hypericum genus, notably Hypericum japonicum.[1][2][3] Phloroglucinols as a class are known for a variety of biological activities, which has led to interest in the therapeutic potential of individual compounds like **Saroaspidin A**. This document aims to provide a comprehensive overview of the publicly available data on the preliminary biological screening of **Saroaspidin A**, with a focus on its potential anti-inflammatory, anticancer, and antioxidant activities.

It is important to note that while the structure of **Saroaspidin A** has been elucidated, detailed biological studies on this specific compound are limited. Much of the available information is based on its initial characterization as an antibiotic and its presence in plant extracts that exhibit certain biological effects. Therefore, this guide summarizes the existing direct evidence and provides context based on related compounds and extracts.

Chemical Structure

Saroaspidin A is a dimeric acylphloroglucinol. Its chemical structure is presented below.



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References

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- To cite this document: BenchChem. [Preliminary Biological Screening of Saroaspidin A: A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680776#preliminary-biological-screening-of-saroaspidin-a]

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